

Safety and handling precautions for Acid Red 213 powder.

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Compound of Interest

Compound Name: Acid Red 213

Cat. No.: B1171888

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An In-Depth Technical Guide to the Safety and Handling of **Acid Red 213** Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Acid Red 213** powder, a synthetic azo dye. The content is intended to support risk assessment and the implementation of safe laboratory practices for professionals working with this substance. While specific quantitative toxicological data for **Acid Red 213** is limited, this guide outlines the known hazards and details the standard experimental protocols used for the safety evaluation of similar chemical compounds.

Chemical and Physical Properties

Acid Red 213 is a red-brown powder soluble in water. It is a single azo, 1:2 cobalt complex.^[1]

Property	Value	Reference
Chemical Formula	C16H13N3O4S	[2]
Molecular Weight	343.36 g/mol	[2]
CAS Number	12715-60-5	[2]
Appearance	Red Powder	[2]
Odor	Odorless	[2]

Hazard Identification and Classification

Acid Red 213 is classified as harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.^[2] There are possible risks of irreversible effects, although specific data on chronic effects are not well-documented.^[2]

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. ^[2]
Skin Irritation	May cause skin irritation in sensitive individuals upon prolonged or repeated contact. ^[2]
Eye Irritation	Dust may cause irritation and inflammation. ^[2]
Respiratory Irritation	May cause irritation of the respiratory tract upon inhalation of dust. ^[2]
Chronic Effects	No chronic effects are known, but there are possible risks of irreversible effects. ^[2] Mutagenicity data has been reported, but the substance is not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA. ^[2]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.^{[2][3]}
- Minimize dust generation and accumulation.^[2]
- Avoid contact with skin, eyes, and clothing.^{[2][3]}

- Avoid ingestion and inhalation.[2]
- Wash hands thoroughly after handling.[2]
- Remove and wash contaminated clothing before reuse.[2]

Storage:

- Store in a cool, dry, well-ventilated place.[3]
- Keep containers tightly closed.[2][3]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[2][3]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

Control Measure	Specification
Engineering Controls	Use process enclosures, local exhaust ventilation, or other engineering controls to manage airborne levels. An eyewash station and safety shower should be readily available. [2]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[2]
Skin Protection	Wear appropriate protective gloves (e.g., rubber gloves) and clothing to prevent skin exposure.[2]
Respiratory Protection	An approved respirator should be worn when necessary, especially in dusty conditions.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual from the exposure to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Flush skin with plenty of soap and water. If irritation develops or persists, seek medical aid. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Wear appropriate personal protective equipment as outlined in Section 4.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Cleanup Methods: Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions. Clean the spill area thoroughly.[\[2\]](#)

Experimental Protocols for Safety Assessment

While specific toxicological data for **Acid Red 213** is not readily available, the following standard OECD guidelines are used to assess the safety of such chemicals.

Skin Irritation/Corrosion Testing

- OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method
 - Principle: This test evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.
 - Methodology:
 - A topical application of the test substance to the RhE tissue is performed.
 - Following a defined exposure period, the substance is removed, and the tissue is incubated.
 - Cell viability is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt.[\[4\]](#)
 - The formazan is extracted, and the color intensity is measured spectrophotometrically.
 - A substance is identified as an irritant if the cell viability is below a defined threshold (e.g., $\leq 50\%$).[\[4\]](#)

Eye Irritation/Serious Eye Damage Testing

- OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage.
 - Principle: This in vitro test uses a reconstructed human cornea-like epithelium to assess the potential of a chemical to cause eye irritation.
 - Methodology:
 - The test chemical is applied topically to the RhCE tissue.

- After the exposure period, the tissue is rinsed and incubated.
- Tissue viability is determined using the MTT assay, similar to the skin irritation test.
- Chemicals that do not reduce cell viability below a certain threshold are considered non-irritants.

Acute Oral Toxicity Testing

- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method
 - Principle: This method is used to estimate the acute oral toxicity (LD50) of a substance. It uses a stepwise procedure with a small number of animals per step.
 - Methodology:
 - A starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight).
 - A group of animals (typically 3) is dosed with the starting dose.
 - The outcome (mortality or survival) determines the next step:
 - If mortality is observed, the test is repeated with a lower dose.
 - If no mortality occurs, a higher dose is used in the next step.
 - The test is continued until the dose that causes mortality is identified or no mortality is observed at the highest dose.

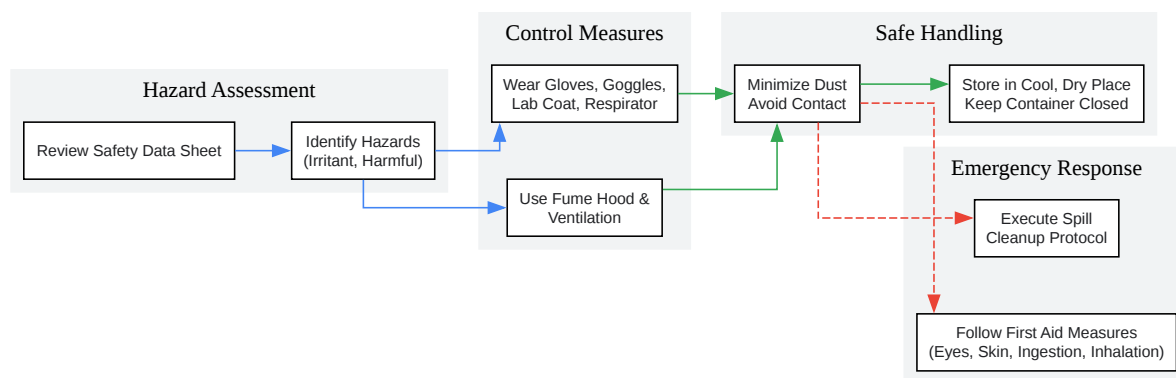
Mutagenicity Testing

- OECD Test Guideline 471: Bacterial Reverse Mutation Test (Ames Test)
 - Principle: This test uses several strains of *Salmonella typhimurium* and *Escherichia coli* with mutations in genes involved in histidine or tryptophan synthesis, respectively. It assesses the ability of a substance to cause gene mutations.
 - Methodology:

- The tester strains are exposed to the test substance with and without a metabolic activation system (S9 mix).
- For azo dyes, a modified protocol including flavin mononucleotide (FMN) may be used to facilitate the reduction of the azo bond to free amines.[5]
- The mixture is incubated, and the number of revertant colonies (bacteria that have regained the ability to synthesize the amino acid) is counted.
- A significant increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.

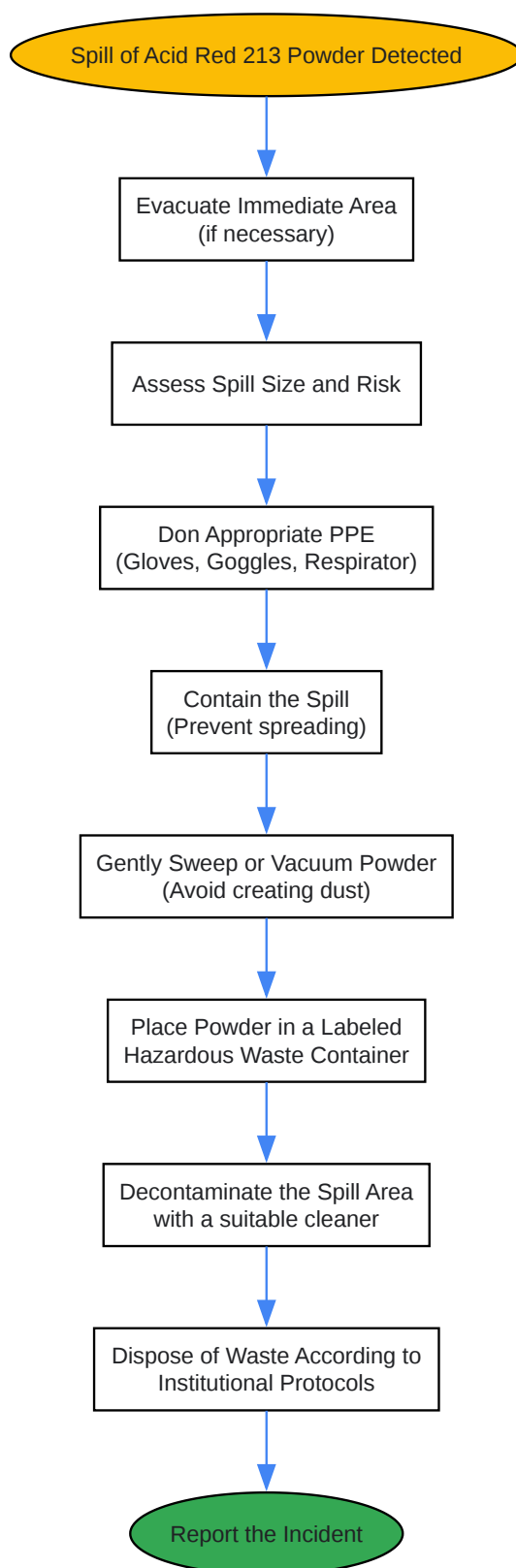
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **Acid Red 213** powder.



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Caption: Workflow for safe handling of **Acid Red 213** powder.



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Caption: Workflow for responding to a spill of **Acid Red 213** powder.

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[2\]](#)
- Conditions to Avoid: Incompatible materials, excess heat, and strong oxidants.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents and strong reducing agents.[\[2\]](#)
- Hazardous Decomposition Products: May produce irritating and toxic fumes and gases upon thermal decomposition.[\[2\]](#)
- Hazardous Polymerization: Will not occur.[\[2\]](#)

Toxicological Information Summary

The toxicological properties of **Acid Red 213** have not been thoroughly investigated.[\[2\]](#) The available information is summarized below.

Endpoint	Result
LD50/LC50	Unlisted. [2]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA. [2]
Epidemiology	No information available. [2]
Teratogenicity	No information available. [2]
Neurotoxicity	No information available. [2]
Mutagenicity	Mutagenicity data has been reported. [2]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[2\]](#)

Disclaimer: This document is intended as a guide and is not a substitute for a thorough risk assessment and compliance with all applicable safety regulations. Users should consult the original Safety Data Sheet (SDS) and relevant regulatory guidelines before handling **Acid Red 213**.

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